

An In-depth Technical Guide to Acetylium Hexachloroantimonate

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Compound of Interest

Compound Name:	Acetylium hexachloroantimonate(1-)
CAS No.:	17857-44-2
Cat. No.:	B103298

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Abstract

This technical guide provides a comprehensive overview of acetylium hexachloroantimonate, a powerful and highly reactive acylation reagent. While not typically isolated as a stable, commercial product, its in situ generation is a cornerstone of various electrophilic substitution reactions, most notably the Friedel-Crafts acylation. This document will delve into the fundamental properties of acetylium hexachloroantimonate, including its chemical formula and molecular weight. Furthermore, it will detail the standard methodology for its synthesis, explore its primary applications in organic chemistry, and provide critical safety and handling protocols. This guide is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a deep, practical understanding of this potent reagent.

Introduction: The Nature and Utility of Acetylium Hexachloroantimonate

In the realm of organic synthesis, the introduction of an acetyl group ($\text{CH}_3\text{CO}-$) onto an aromatic ring is a pivotal transformation. Acetylium hexachloroantimonate, $[\text{CH}_3\text{CO}]^+[\text{SbCl}_6]^-$,

serves as a highly electrophilic source of the acetylium cation (CH_3CO^+). The exceptional reactivity of this species is attributed to the presence of the hexachloroantimonate anion ($[\text{SbCl}_6]^-$), which is a very weak nucleophile and a stable counter-ion. This stability prevents the recombination of the ions, thereby allowing the acetylium cation to act as a potent electrophile.

The primary utility of acetylium hexachloroantimonate lies in its application as a reagent in Friedel-Crafts acylation reactions. Its high reactivity enables the acylation of a wide range of aromatic substrates, including those that are deactivated and do not readily undergo acylation under standard Friedel-Crafts conditions.

Core Molecular and Physical Properties

The fundamental properties of acetylium hexachloroantimonate are derived from its constituent ions.

Property	Value	Source
Chemical Formula	$\text{C}_2\text{H}_3\text{Cl}_6\text{OSb}$	Derived from constituent ions
Molecular Weight	377.53 g/mol	Calculated
CAS Number	Not assigned (typically generated in situ)	N/A
Appearance	Expected to be a crystalline solid	Inferred from similar compounds

Molecular Weight Calculation:

The molecular weight is the sum of the atomic weights of its constituent atoms:

- Acetylium cation (CH_3CO^+):
 - 2 x Carbon (12.011 g/mol) = 24.022 g/mol
 - 3 x Hydrogen (1.008 g/mol) = 3.024 g/mol
 - 1 x Oxygen (15.999 g/mol) = 15.999 g/mol

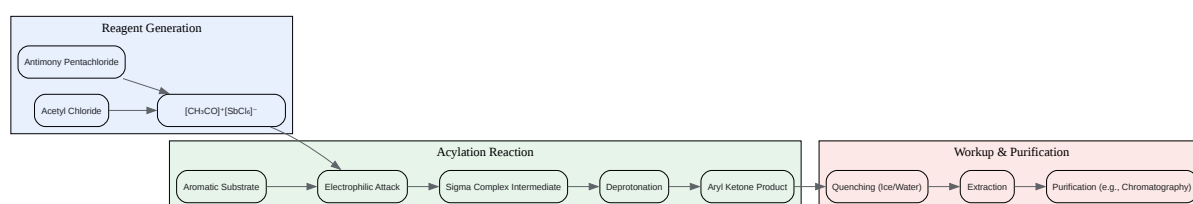
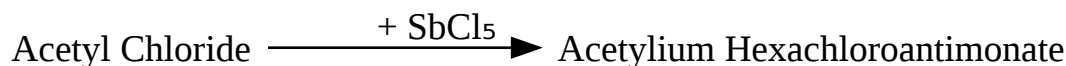
- Total for Cation: 43.045 g/mol
- Hexachloroantimonate anion (SbCl_6^-):
 - 1 x Antimony (121.760 g/mol) = 121.760 g/mol
 - 6 x Chlorine (35.453 g/mol) = 212.718 g/mol
 - Total for Anion: 334.478 g/mol
- Total Molecular Weight: 43.045 g/mol + 334.478 g/mol = 377.523 g/mol

Synthesis of Acetylium Hexachloroantimonate: An In Situ Approach

Acetylium hexachloroantimonate is almost exclusively prepared in situ immediately prior to its use in a subsequent reaction. This is due to its high reactivity and hygroscopic nature. The standard method involves the reaction of acetyl chloride with antimony pentachloride, a strong Lewis acid.

Reaction Scheme:

Antimony Pentachloride



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Caption: Friedel-Crafts Acylation Workflow.

The enhanced electrophilicity of the acetylium cation generated from acetylium hexachloroantimonate allows for the acylation of less reactive aromatic systems that are resistant to acylation using weaker Lewis acids like aluminum chloride.

Safety and Handling

Acetylium hexachloroantimonate is a highly reactive and hazardous substance that should only be handled by trained professionals in a well-ventilated chemical fume hood.

- Hazards:
 - Corrosive: The compound and its precursors (acetyl chloride and antimony pentachloride) are highly corrosive and can cause severe burns to the skin, eyes, and respiratory tract.

- Reacts Violently with Water: Contact with water will produce corrosive hydrogen chloride gas and acetic acid in a highly exothermic reaction.
- Toxicity: Antimony compounds are toxic.
- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile, neoprene)
 - Chemical splash goggles and a face shield
 - A lab coat
 - Ensure a safety shower and eyewash station are readily accessible.
- Handling:
 - Always handle in a chemical fume hood.
 - Use dry, inert gas techniques.
 - Avoid inhalation of vapors and contact with skin and eyes.
- Disposal:
 - Waste should be neutralized cautiously and disposed of in accordance with local, state, and federal regulations for hazardous waste.

Conclusion

Acetylium hexachloroantimonate stands as a powerful, albeit transient, reagent in the arsenal of synthetic organic chemists. Its in situ generation provides a highly electrophilic acetylium cation capable of acylating a broad spectrum of aromatic compounds. A thorough understanding of its properties, synthesis, and handling is paramount for its safe and effective utilization in the laboratory. The principles outlined in this guide are intended to provide researchers with the foundational knowledge required to harness the synthetic potential of this potent acylating agent.

References

No direct references for a dedicated datasheet on acetylium hexachloroantimonate were found. The information presented is a synthesis of general knowledge on acylium ions, the hexachloroantimonate anion, and Friedel-Crafts reactions from established organic chemistry principles and analogous compound data.

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